

# Oxamide CAS number 471-46-5 data sheet

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## Compound of Interest

Compound Name: Oxamide

Cat. No.: B166460

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An In-depth Technical Guide to **Oxamide** (CAS: 471-46-5)

This technical guide provides a comprehensive overview of **Oxamide** (CAS Number 471-46-5), tailored for researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, safety and handling information, experimental protocols for its synthesis, and relevant biological testing methodologies.

## Chemical and Physical Properties

**Oxamide** is a white crystalline solid, appearing as a powder.<sup>[1][2][3]</sup> It is the diamide derived from oxalic acid.<sup>[1][3]</sup> This compound is characterized by its stability and low toxicity, which makes it suitable for various industrial and research applications.<sup>[4][5]</sup> It is soluble in ethanol, slightly soluble in water, and insoluble in diethyl ether.<sup>[1][3]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[6][7][8]
Molecular Weight	88.07 g/mol	[6][7][8]
Melting Point	>300 °C	[2][6][7]
Boiling Point	Decomposes above 350 °C	[1]
Density	1.667 g/cm <sup>3</sup>	[1][3][7]
Appearance	White to beige powder/solid	[1][2][4][6]
Solubility	Slightly soluble in water; Soluble in ethanol; Insoluble in diethyl ether	[1][3]
Purity	Typically available in 95% to >98% purity	[6][7][9]

## Identification and CAS Registry Information

Identifier	Value	Source(s)
CAS Number	471-46-5	[4][6][7]
EC Number	207-442-5	[1][6][7]
IUPAC Name	Ethanediamide	[1][10]
Synonyms	Oxalamide, Oxalic acid diamide, Diaminoglyoxal	[1][4][11]
InChI	1S/C2H4N2O2/c3-1(5)2(4)6/h(H2,3,5)(H2,4,6)	[1][4][6]
InChI Key	YIKSCQDJHCMVMK-UHFFFAOYSA-N	[1][4][6]
SMILES	NC(=O)C(N)=O	[1][4][6]
MDL Number	MFCD00008007	[6]

## Safety and Hazard Information

**Oxamide** is classified as harmful if swallowed and causes skin and serious eye irritation.[\[7\]](#)[\[11\]](#)[\[12\]](#) Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this chemical.[\[6\]](#)[\[7\]](#)

Hazard Information	Details	Source(s)
GHS Classification	Acute toxicity, Oral (Category 4); Skin irritation (Category 2); Eye irritation (Category 2)	<a href="#">[2]</a> <a href="#">[11]</a>
Signal Word	Warning	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[11]</a>
Precautionary Statements	P264, P270, P280, P301+P312, P302+P352, P305+P351+P338	<a href="#">[6]</a> <a href="#">[7]</a>
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.	<a href="#">[13]</a>
Incompatible Materials	Strong oxidizing agents, Strong bases. <a href="#">[2]</a>	<a href="#">[2]</a>
Hazardous Decomposition	Decomposes above 350 °C, releasing cyanogen. <a href="#">[1]</a> Under fire conditions, it can produce carbon oxides and nitrogen oxides. <a href="#">[7]</a>	<a href="#">[1]</a> <a href="#">[7]</a>

## Spectroscopic Data

Mass spectrometry data for **Oxamide** (molecular ion mass: 88) shows a base peak at m/z 44.0.[\[14\]](#)

m/z	Relative Intensity
44.0	100.0
45.0	44.8
60.0	26.3
88.0	21.3
43.0	10.2

## Experimental Protocols

### Protocol 1: Synthesis of Oxamide from Dimethyl Oxalate and Ammonia

This protocol describes the synthesis of **oxamide** via the reaction of dimethyl oxalate with ammonia in a methanol solvent.[\[15\]](#)

#### Methodology:

- A mixture of 300 g of methanol and 35.4 g of dimethyl oxalate is prepared in a flat-bottomed separable flask.
- The mixture is stirred at a constant temperature of 20°C.
- Ammonia gas is fed into the mixture at an average rate of 300 ml/minute for 45 minutes.
- As the reaction proceeds, **oxamide** precipitates out of the solution, forming a slurry.
- The resulting slurry is filtered to separate the solid **oxamide** particles.
- The collected **oxamide** particles, which contain residual methanol, are heated at 110°C to evaporate and remove the solvent.
- This process yields a high-purity **oxamide** powder.[\[15\]](#)

## Protocol 2: Synthesis of Oxamide via Oxidative Carbonylation and Aminolysis

This method provides a novel route for producing **oxamide** and its derivatives.[\[16\]](#)

Methodology:

- **Catalyst 1 Preparation:** An active catalyst (Catalyst 1) is prepared using copper nitrate pentahydrate, anhydrous palladium chloride, and pseudo-boehmite. The components are mixed, precipitated with a NaOH solution, aged, filtered, dried, and roasted.[\[16\]](#)
- **Intermediate Synthesis:** An intermediate **oxamide** derivative is prepared from CO, O<sub>2</sub>, and an amine compound through an oxidation and carbonylation reaction in the presence of Catalyst 1.[\[16\]](#)
- **Aminolysis:** The final **oxamide** product is prepared through the aminolysis of the intermediate derivative, a reaction that is facilitated by a second catalyst (Catalyst 2).[\[16\]](#)

## Protocol 3: Biological Activity Screening (Adapted for Oxamide)

The following is a general protocol adapted from methodologies used to test related amide compounds for fungicidal and insecticidal activity.

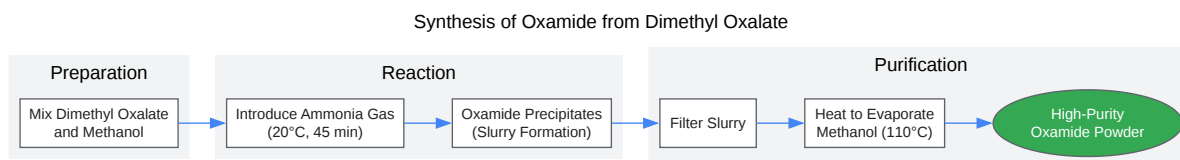
Methodology:

- **Stock Solution Preparation:** Prepare a stock solution of **Oxamide** in a suitable solvent (e.g., DMSO).
- **Fungicidal Assay (Mycelial Growth Inhibition):**
  - Incorporate various concentrations of the **Oxamide** solution into a growth medium (e.g., potato dextrose agar).
  - Inoculate the center of each plate with a mycelial plug of the target fungus (e.g., *Botrytis cinerea*, *Fusarium oxysporum*).[\[17\]](#)

- Incubate the plates under appropriate conditions (temperature and light).
- Measure the diameter of the fungal colony after a set incubation period and compare it to a control (solvent only) to calculate the percentage of inhibition.
- Larvicidal Assay (e.g., against Mosquito Larvae):
  - Prepare test solutions by diluting the **Oxamide** stock solution in water to achieve the desired final concentrations (e.g., 1 mg/L, 10 mg/L).<sup>[17]</sup>
  - Place a specific number of larvae into beakers containing the test solutions.
  - Maintain the larvae under controlled conditions.
  - Record the mortality rate after 24-48 hours and compare it to a control group.

## Visualizations

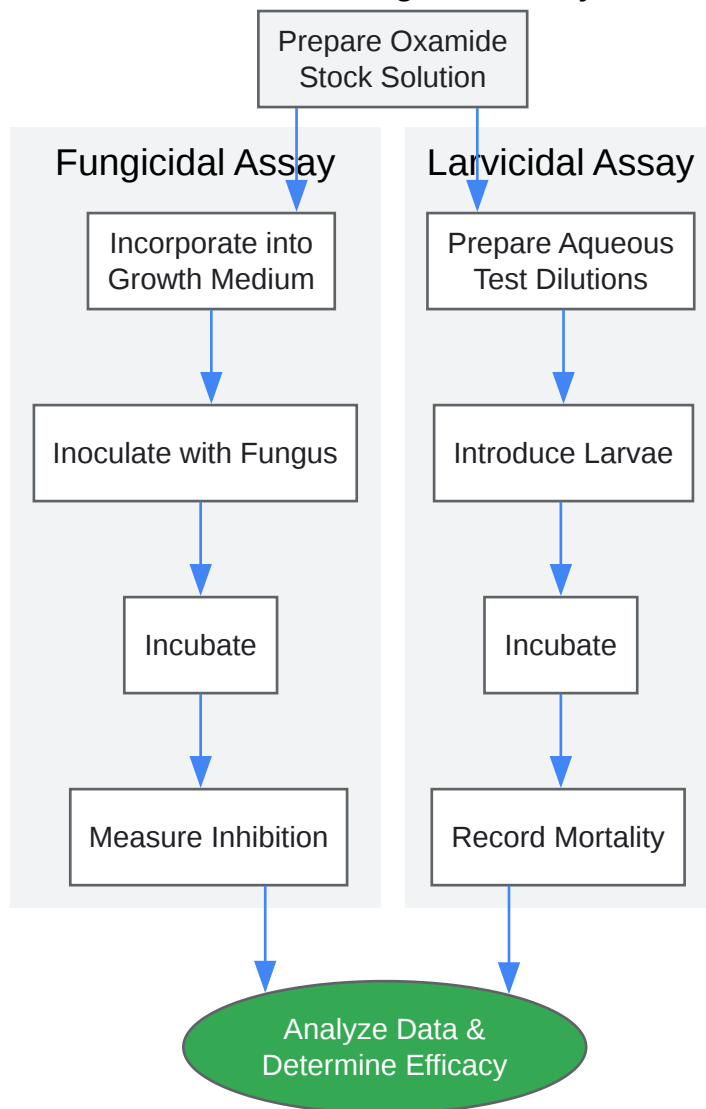
### Diagrams of Workflows and Pathways



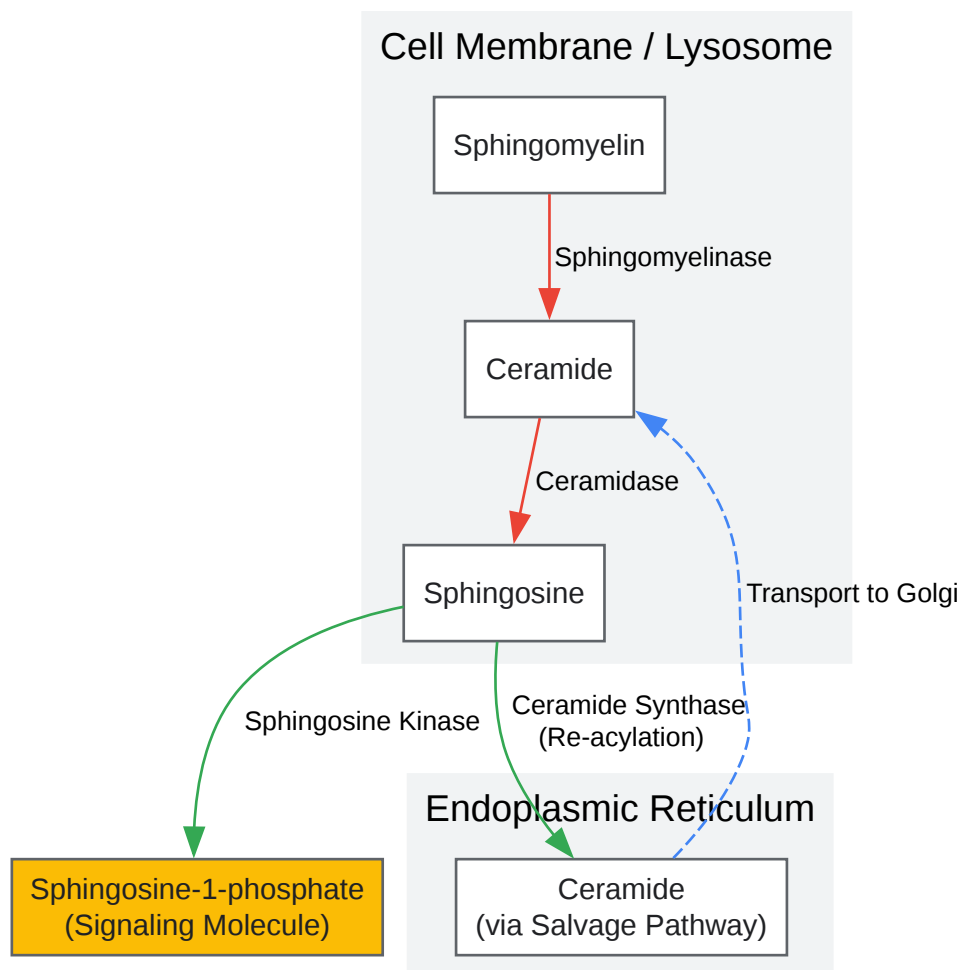
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Caption: Workflow for the synthesis of **Oxamide**.

## General Workflow for Biological Activity Screening



## Ceramide Metabolism: The Salvage Pathway



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